

Application Note: Preparation of Galidesivir Dihydrochloride Solutions

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Compound of Interest

Compound Name: *Galidesivir dihydrochloride*

CAS No.: 1373208-51-5

Cat. No.: B12368105

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Introduction

Galidesivir (BCX4430) is a broad-spectrum antiviral agent that acts as a viral RNA-dependent RNA polymerase (RdRP) inhibitor.[1][2] It has demonstrated in vitro activity against a range of RNA viruses, including coronaviruses, filoviruses, and flaviviruses.[2][3] Accurate and consistent preparation of **Galidesivir dihydrochloride** solutions is critical for reliable experimental results in virological and pharmacological studies. This application note provides a detailed protocol for calculating molarity and preparing solutions of **Galidesivir dihydrochloride** for research use.

Quantitative Data Summary

A summary of the key chemical and physical properties of **Galidesivir dihydrochloride** is provided in the table below. It is important to note that batch-specific molecular weights may vary due to hydration, and it is recommended to refer to the Certificate of Analysis for the most accurate information.[2]

Property	Value	Source
Chemical Name	(2S,3S,4R,5R)-2-(4-Amino-5H-pyrrolo[3,2-d]pyrimidin-7-yl)-5-(hydroxymethyl)-3,4-pyrrolidinediol dihydrochloride	
Molecular Formula	C ₁₁ H ₁₅ N ₅ O ₃ ·2HCl	[2]
Molecular Weight	338.19 g/mol	[2][4]
CAS Number	1373208-51-5	[2]
Appearance	Solid powder	[4]
Purity	≥98% (HPLC)	[2]
Max Solubility in Water	33.82 mg/mL (100 mM)	[2]
Max Solubility in DMSO	16.91 mg/mL (50 mM)	[2]
Storage Temperature	-20°C	[1][2]

Experimental Protocols

Molarity Calculation

The fundamental formula for calculating the mass of **Galidesivir dihydrochloride** required to prepare a solution of a specific molarity is:

$$\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$$

Example Calculation for a 10 mM Stock Solution in 10 mL of Water:

- Molarity: 10 mM = 0.010 mol/L
- Volume: 10 mL = 0.010 L
- Molecular Weight: 338.19 g/mol

$$\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.010 \text{ L} \times 338.19 \text{ g/mol} = 0.033819 \text{ g}$$

Therefore, 33.82 mg of **Galidesivir dihydrochloride** is needed to prepare 10 mL of a 10 mM stock solution.

Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Galidesivir dihydrochloride** in sterile, nuclease-free water.

Materials:

- **Galidesivir dihydrochloride** powder
- Sterile, nuclease-free water
- Calibrated analytical balance
- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Sterile, nuclease-free pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- **Equilibration:** Allow the vial of **Galidesivir dihydrochloride** and the sterile water to equilibrate to room temperature before use.
- **Weighing:** Tare a sterile conical tube on the analytical balance. Carefully weigh the calculated amount of **Galidesivir dihydrochloride** powder (e.g., 33.82 mg for a 10 mL solution) and transfer it to the conical tube.
- **Solvent Addition:** Using a calibrated pipette, add the desired volume of sterile, nuclease-free water to the conical tube containing the powder.
- **Dissolution:** Cap the tube securely and vortex the solution until the powder is completely dissolved. Visually inspect the solution to ensure there are no visible particulates.

- **Sterilization (Optional):** If required for the downstream application, the stock solution can be filter-sterilized using a 0.22 µm syringe filter.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile, nuclease-free microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound. Store the aliquots at -20°C for long-term storage.

Preparation of Working Solutions

This protocol describes the preparation of a 100 µM working solution from a 10 mM stock solution.

Materials:

- 10 mM **Galidesivir dihydrochloride** stock solution
- Appropriate sterile diluent (e.g., cell culture medium, PBS)
- Sterile, nuclease-free pipette tips and microcentrifuge tubes

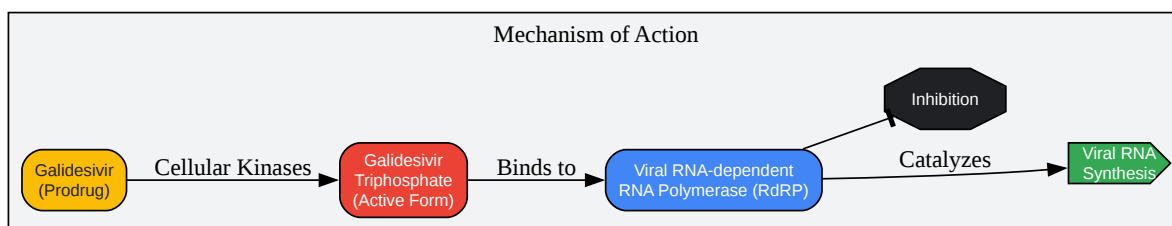
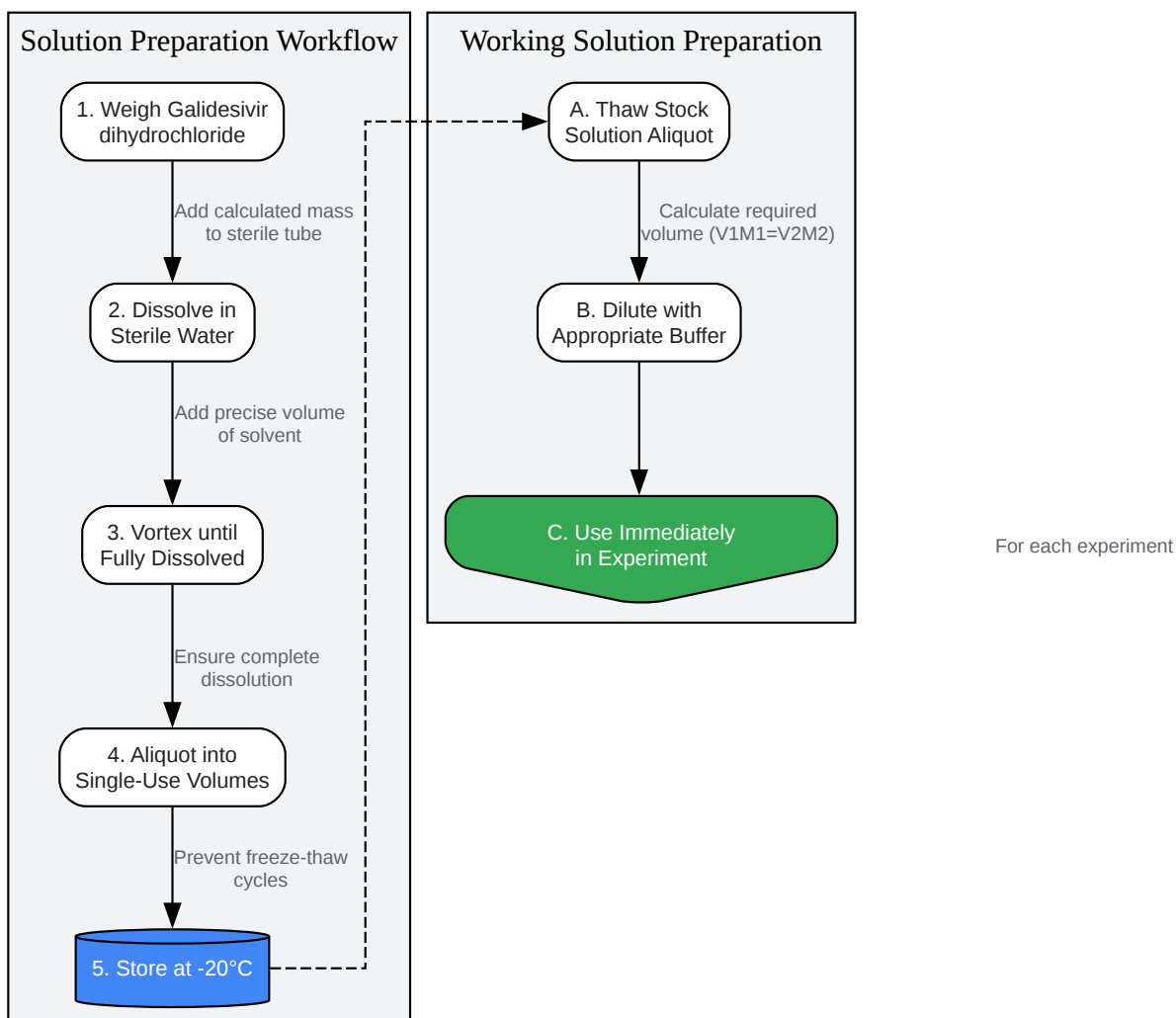
Procedure:

- **Thawing:** Thaw a single aliquot of the 10 mM stock solution at room temperature.
- **Dilution Calculation:** Use the following formula to calculate the volume of stock solution needed: $V_1M_1 = V_2M_2$ Where:
 - V_1 = Volume of the stock solution
 - M_1 = Molarity of the stock solution (10 mM)
 - V_2 = Final volume of the working solution
 - M_2 = Final molarity of the working solution (100 µM or 0.1 mM)

For example, to prepare 1 mL (1000 µL) of a 100 µM working solution: $V_1 = (1000 \text{ µL} \times 0.1 \text{ mM}) / 10 \text{ mM} = 10 \text{ µL}$

- Dilution: In a sterile microcentrifuge tube, add 990 μL of the desired diluent. Add 10 μL of the 10 mM **Galidesivir dihydrochloride** stock solution to the diluent.
- Mixing: Gently pipette up and down to mix the solution thoroughly.
- Use: The working solution is now ready for use in experiments. Prepare fresh working solutions for each experiment to ensure accuracy.

Visualizations



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References

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- To cite this document: BenchChem. [Application Note: Preparation of Galidesivir Dihydrochloride Solutions]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12368105/docs#application-note-preparation-of-galidesivir-dihydrochloride-solutions>]

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